

Personal protective equipment for handling ACV Tripeptide

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Compound of Interest

Compound Name: ACV Tripeptide

Cat. No.: B1665464

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Essential Safety and Handling Guide for ACV Tripeptide

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This document provides crucial safety and logistical information for the handling and disposal of **ACV Tripeptide** (δ -(L- α -aminoadipyl)-L-cysteinyl-D-valine). Adherence to these procedural guidelines is essential for ensuring laboratory safety and maintaining experimental integrity.

Immediate Safety Protocols

ACV Tripeptide is a key biosynthetic precursor to penicillin and cephalosporin antibiotics.[1] While specific toxicity data is limited, it should be handled with the care required for all laboratory chemicals. A substance-specific Safety Data Sheet (SDS) should always be consulted prior to handling.

Personal Protective Equipment (PPE)

Standard laboratory PPE is mandatory to minimize exposure risk. The following table outlines the required equipment.

PPE Category	Item	Specifications	Rationale
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1-rated	Protects against splashes and airborne particles.
Hand Protection	Nitrile Gloves	Chemical-resistant	Prevents skin contact.
Body Protection	Laboratory Coat	---	Protects against spills and contamination of personal clothing.
Respiratory Protection	Dust Mask or Respirator	NIOSH-approved	Recommended when handling the lyophilized powder to prevent inhalation.[2]

First Aid Measures

In the event of exposure, follow these immediate first aid protocols.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide artificial respiration.[2]
Skin Contact	Remove contaminated clothing. Wash the affected area thoroughly with soap and water.[2]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2]
Ingestion	Do not induce vomiting. Rinse mouth with water. [2]

In all cases of exposure, seek immediate medical attention and have the product's Safety Data Sheet (SDS) available.

Operational Handling and Storage

Proper handling and storage are critical for maintaining the stability and integrity of **ACV Tripeptide**.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₁₄ H ₂₅ N ₃ O ₆ S
Molecular Weight	363.43 g/mol
Appearance	Solid powder
Solubility (predicted)	0.478 mg/mL in water

[Source: Vulcanchem]

Experimental Protocol: Reconstitution of Lyophilized Powder

- **Acclimatization:** Before opening, allow the vial of lyophilized **ACV Tripeptide** to equilibrate to room temperature to prevent condensation.
- **Solvent Addition:** Add the appropriate volume of sterile, purified water or a suitable buffer to the vial.
- **Dissolution:** Gently agitate or vortex the vial until the peptide is fully dissolved. Sonication can be used to aid dissolution if necessary.
- **Filtration:** For sterile applications, filter the reconstituted solution through a 0.22 µm filter.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the solution into single-use vials.

Storage Conditions

Form	Storage Temperature	Duration
Lyophilized Powder	-20°C or -80°C	Long-term
Reconstituted Solution	-20°C or -80°C	Short to medium-term

[Source: MedchemExpress.com]

Disposal Plan

Dispose of **ACV Tripeptide** and any contaminated materials in accordance with institutional, local, state, and federal regulations. While not classified as hazardous, it should not be disposed of in regular trash or down the drain.

Waste Segregation and Collection

- Liquid Waste: Collect all unused solutions of **ACV Tripeptide** in a designated, clearly labeled, and sealed waste container.
- Solid Waste: Dispose of all contaminated materials, such as vials, pipette tips, and gloves, in a separate, labeled, leak-proof container.

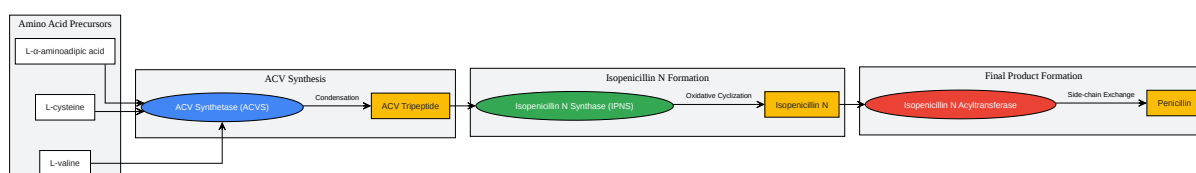
Decontamination and Disposal Procedure

- Pre-treatment (Best Practice): For liquid waste, chemical hydrolysis can be performed by adjusting the pH to >9 with 1M NaOH or <3 with 1M HCl and allowing it to stand for at least 24 hours to degrade the peptide bonds. Neutralize the solution before final disposal.
- Final Disposal: Arrange for the collection of both liquid and solid waste containers by your institution's Environmental Health & Safety (EHS) department or a licensed chemical waste disposal service.

ACV Tripeptide in the Penicillin Biosynthesis Pathway

ACV Tripeptide is the initial dedicated intermediate in the biosynthesis of penicillin and cephalosporin antibiotics.[3] It is synthesized from the amino acids L- α -aminoadipic acid, L-

cysteine, and L-valine by the enzyme ACV synthetase (ACVS).[3][4] The tripeptide is then cyclized to form isopenicillin N, the first bioactive intermediate in the pathway.[4]



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Caption: Penicillin Biosynthesis Pathway featuring **ACV Tripeptide**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. tandfonline.com [tandfonline.com]
- 3. δ -(L- α -aminoadipyl)-L-cysteinyl-D-valine synthetase (ACVS): discovery and perspectives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. news-medical.net [news-medical.net]

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